Technical Guide: Spectroscopic Elucidation of 3-Bromothieno[2,3-d]pyridazine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Bromothieno[2,3-d]pyridazine*
CAS No.:	*697-65-4*
Cat. No.:	*B13981928*

Get Quote

Executive Summary & Compound Profile

Compound: **3-Bromothieno[2,3-d]pyridazine** Molecular Formula: $C_6H_3BrN_2S$ Exact Mass: 213.92 (^{79}Br) / 215.92 (^{81}Br) Core Scaffold Application: Kinase inhibition (e.g., VEGFR, PI3K), bioisostere of quinazoline/phthalazine.

This guide details the structural validation of the **3-bromothieno[2,3-d]pyridazine** core. As a fused bicyclic heteroaromatic system comprising an electron-rich thiophene fused to an electron-deficient pyridazine, this scaffold exhibits unique "push-pull" electronic characteristics observable via NMR and MS. The presence of the bromine atom at the C3-position (thiophene ring) serves as a critical handle for subsequent palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig).

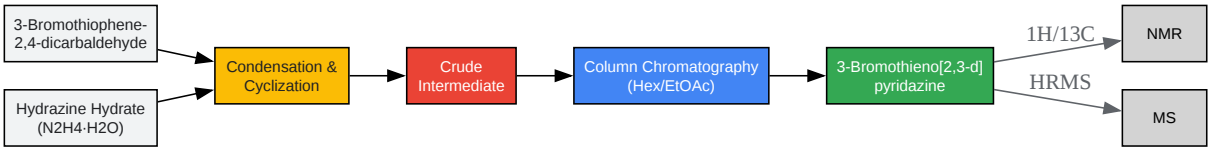
Synthesis & Impurity Profiling (Contextual Grounding)

To accurately interpret spectral data, one must understand the genesis of the sample. The spectroscopic signatures often contain artifacts from the synthesis.

© 2026 BenchChem. All rights reserved.

Common Synthetic Route: Cyclization of 3-bromothiophene-2,4-dicarbaldehyde with hydrazine hydrate, followed by aromatization (if necessary).

Workflow Diagram: Synthesis & Analysis Logic



Click to download full resolution via product page

Figure 1: Synthetic workflow and critical control points for spectroscopic validation.

Nuclear Magnetic Resonance (NMR) Analysis[1][2][3][4][5][6]

^{1}H NMR Interpretation (400 MHz, $CDCl_3$)

The thieno[2,3-d]pyridazine system is planar and highly aromatic. The pyridazine ring is significantly electron-deficient, causing extreme deshielding of its protons.

Predicted Chemical Shifts & Assignments:

© 2026 BenchChem. All rights reserved.

Position	Proton Type	Shift (δ ppm)	Multiplicity	Coupling (J Hz)	Mechanistic Insight
H-2	Thiophene-H	7.80 – 8.10	Singlet (s)	-	Deshielded by the adjacent Sulfur and aromatic ring current. Lack of vicinal protons (C3 has Br) simplifies to a singlet.
H-4	Pyridazine-H	9.40 – 9.60	Doublet (d)	~2.0 Hz	Diagnostic Peak. Highly deshielded due to proximity to the bridgehead nitrogen (anisotropic effect).
H-7	Pyridazine-H	9.20 – 9.40	Doublet (d)	~2.0 Hz	Slightly less deshielded than H-4. Shows meta-coupling with H-4 across the pyridazine ring.

Critical Validation Steps:

© 2026 BenchChem. All rights reserved.

- Solvent Effects: In DMSO-d_6, expect a downfield shift of 0.1–0.3 ppm for all signals due to polarity/hydrogen bonding interactions with the pyridazine nitrogens.
- Impurity Flags: Watch for a broad singlet at ~5.0–6.0 ppm (unreacted hydrazine) or aldehyde peaks at ~10.0 ppm (hydrolysis of precursor).

^{13}C NMR Interpretation (100 MHz, $CDCl_3$)

The spectrum should display 6 distinct carbon environments.

- C-Br (C3): ~110–115 ppm. The heavy atom effect of Bromine typically shields the ipso carbon significantly compared to a C-H.
- Pyridazine Carbons (C4, C7): ~145–155 ppm. Characteristic of carbons adjacent to nitrogen in heteroaromatic rings.
- Bridgehead Carbons: ~130–140 ppm.

Mass Spectrometry (MS) Profile[3][4][7]

Mass spectrometry provides the most definitive confirmation of the halogenation state.

Ionization & Isotopic Pattern

- Method: ESI+ (Electrospray Ionization) or APCI.
- Molecular Ion: $[M+H]^+$[1]
- Isotopic Signature (The "Twin Peaks"):
  - Bromine exists naturally as ^{79}Br (50.7%) and ^{81}Br (49.3%).
  - Result: You must observe a 1:1 doublet ratio at m/z 215 and 217 (for $[M+H]^+$).
  - Note: If the ratio is not 1:1, the sample is contaminated (likely with a de-brominated byproduct or chlorination artifact).

Fragmentation Pathway (MS/MS)

© 2026 BenchChem. All rights reserved.

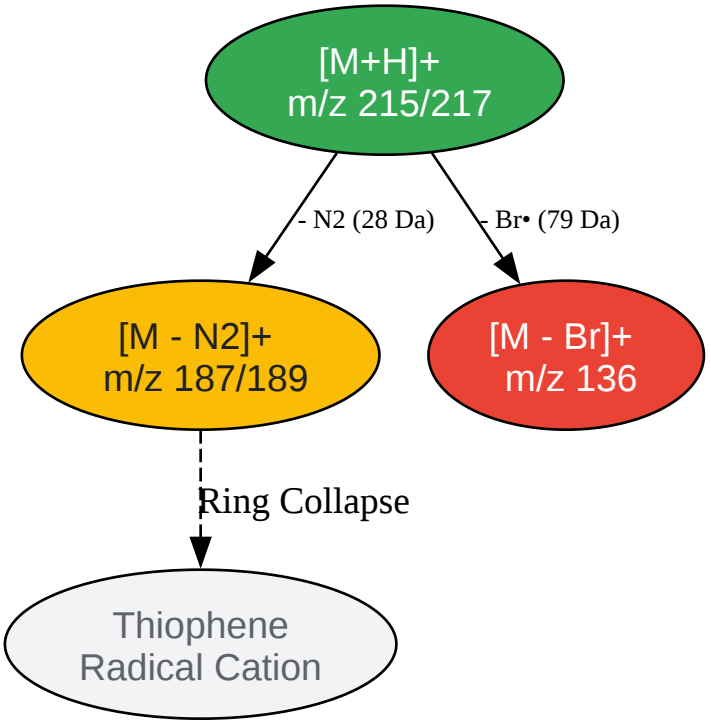
The thieno[2,3-d]pyridazine core is robust, but high-energy collision-induced dissociation (CID) yields characteristic fragments.

Fragmentation Table:

Fragment Ion (m/z)	Loss	Structural Event
215/217	Parent	$[M+H]^+$
187/189	-28 Da	Loss of N_2. Characteristic of pyridazines/diazines. The ring collapses to a thiophene-alkyne radical cation.
136	-79 Da	Loss of Br radical. Formation of the thieno[2,3-d]pyridazine cation.[2]
108	-28 Da	Secondary loss of N_2 from the de-brominated species (if sequential).

Diagram: Fragmentation Logic

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Primary fragmentation pathways observed in ESI-MS/MS experiments.

Infrared Spectroscopy (FT-IR)[1]

While less specific than NMR/MS for structural proof, IR confirms functional group absence (e.g., no C=O) and aromaticity.

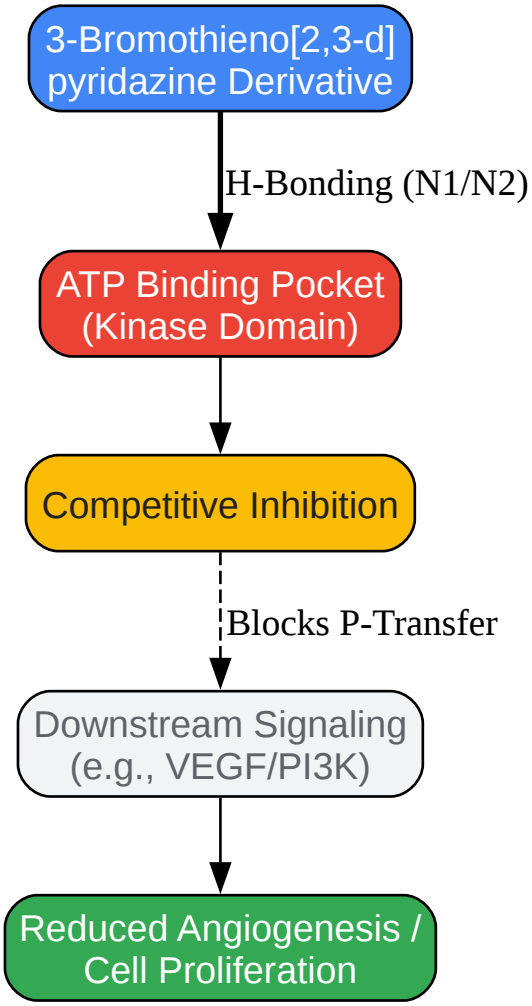
- C-H Stretch (Aromatic): Weak bands at 3000–3100 cm^{-1}.
- C=N / C=C Stretch: Distinct, sharp bands at 1550–1600 cm^{-1} (Pyridazine ring breathing).
- C-Br Stretch: A useful fingerprint band typically found in the "fingerprint region" at 600–700 cm^{-1}.
- Absence of Signals: Ensure no broad band at 3200–3500 cm^{-1} (would indicate N-H from uncyclized hydrazine or O-H from water).

Biological Context: Kinase Signaling Potential

© 2026 BenchChem. All rights reserved.

Researchers characterizing this molecule are likely exploring it as a scaffold for ATP-competitive inhibition. The thieno[2,3-d]pyridazine core mimics the purine ring of ATP.

Diagram: Hypothetical Mechanism of Action



Click to download full resolution via product page

Figure 3: Pharmacological rationale for the thieno[2,3-d]pyridazine scaffold.

References

- BenchChem. (2025).[3] Spectroscopic and Structural Elucidation of Thieno[2,3-d]pyridazin-4,7-dione: A Technical Guide. Retrieved from
- PubChem. (2025).[4] 3-Bromothieno[2,3-b]pyridine Compound Summary. National Library of Medicine.[4] Retrieved from [4]

© 2026 BenchChem. All rights reserved.

- SpectraBase. (2025). 13C NMR Spectrum of 3-Bromo-6-methylpyridazine. Wiley Science Solutions. Retrieved from
- ResearchGate. (2025). Tandem mass spectrometric study of annelation isomers of the novel thieno[3',2':4,5]pyrido[2,3-d]pyridazine ring system. Retrieved from
- MDPI. (2023). Synthesis, Spectroscopic Characterization... of Novel Pyridazinone Derivatives. Molecules. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Electrospray ionization–tandem mass spectrometric study of fused nitrogen-containing ring systems - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. 3-Bromothieno[2,3-b]pyridine | C7H4BrNS | CID 289926 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Elucidation of 3-Bromothieno[2,3-d]pyridazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13981928/docs#technical-guide-spectroscopic-elucidation-of-3-bromothieno-2-3-d-pyridazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.